

An In-depth Technical Guide to 1,3-Diphenylacetone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Diphenylacetone

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This document provides a comprehensive overview of **1,3-diphenylacetone** (also known as dibenzyl ketone), a versatile organic compound with significant applications in synthesis, materials science, and pharmaceuticals.

Chemical Identity and Properties

1,3-Diphenylacetone is an organic compound featuring two benzyl groups attached to a central carbonyl group.^[1] Its structure results in an electrophilic central carbonyl carbon and slightly nucleophilic adjacent carbons, making it a valuable reagent in various chemical reactions.^[1]

CAS Number: 102-04-5^[2]^[3]^[4]^[5]

Synonyms: Dibenzyl ketone, 1,3-Diphenyl-2-propanone^[1]^[2]

Table 1: Physicochemical Properties of **1,3-Diphenylacetone**

| Property | Value | Source(s) |
|-------------------|---|-----------------|
| Molecular Formula | C ₁₅ H ₁₄ O | [2][4][6] |
| Molecular Weight | 210.27 - 210.28 g/mol | [1][2][4][6] |
| Appearance | White to light yellow solid, crystalline mass, or liquid melt | [1][2][7] |
| Melting Point | 30 - 36 °C (86 - 96.8 °F) | [1][2][6][7] |
| Boiling Point | 330 °C (626 °F) | [1][2][6][7][8] |
| Solubility | Almost insoluble in water; soluble in alcohol and oils; slightly soluble in propylene glycol. | [7][8] |
| Density | 1.040 - 1.069 g/cm ³ | [1][8] |
| Flash Point | > 110 °C (> 230 °F) | [8][9] |
| Stability | Stable under normal temperatures and pressures. | [7][9] |

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1,3-diphenylacetone**.

Table 2: Spectroscopic Data Identifiers for **1,3-Diphenylacetone**

| Spectroscopic Data | Identifier/Reference |
|------------------------------|--|
| ^1H NMR Spectrum | Available from chemical suppliers and databases. [10] |
| ^{13}C NMR Spectrum | Available from chemical suppliers and databases. [10] |
| Infrared (IR) Spectrum | Conforms to structure. [3] [10] [11] |
| Mass Spectrum (MS) | Available in online databases. [10] [12] |
| Beilstein Registry Number | 974767 |
| EC Number | 203-000-0 |
| PubChem Substance ID | 7593 / 24893606 |

Synthesis and Experimental Protocols

Several methods exist for the synthesis of **1,3-diphenylacetone**. Below are detailed protocols for common laboratory-scale preparations.

This traditional method involves the pyrolysis of phenylacetic acid or its salts.[\[13\]](#)

- Experimental Protocol:
 - Phenylacetic acid is reacted with acetic anhydride and anhydrous potassium acetate.
 - The mixture is refluxed for two hours at 140-150 °C.[\[1\]](#)
 - During reflux, the mixture is slowly distilled to remove the acetic acid byproduct. Carbon dioxide is evolved during this step.[\[1\]](#)
 - The resulting liquid, containing dibenzyl ketone, is carefully heated. Heating above 200-205 °C should be avoided to prevent resinification and a decrease in yield.[\[1\]](#)
 - Further purification can be achieved through distillation or chromatography.

This modern approach offers a convenient and high-purity route to symmetrical **1,3-diphenylacetone** derivatives.[\[13\]](#)

- Experimental Protocol:
 - Add toluene and sodium hydride (NaH, 60 wt% in mineral oil) to a reactor under a nitrogen atmosphere.[\[13\]](#)
 - Set the recirculating bath to 25 °C.
 - Slowly add ethyl phenylacetate dropwise while stirring. Caution: Maintain a high nitrogen purge to dilute the hydrogen gas generated.[\[13\]](#)
 - An initial exotherm to 40-45 °C may be observed during the addition.[\[13\]](#)
 - The reaction proceeds through a Claisen condensation to form a β -keto ester, which is then hydrolyzed and decarboxylated to yield **1,3-diphenylacetone**.

This method utilizes the oxidation of the corresponding alcohol.

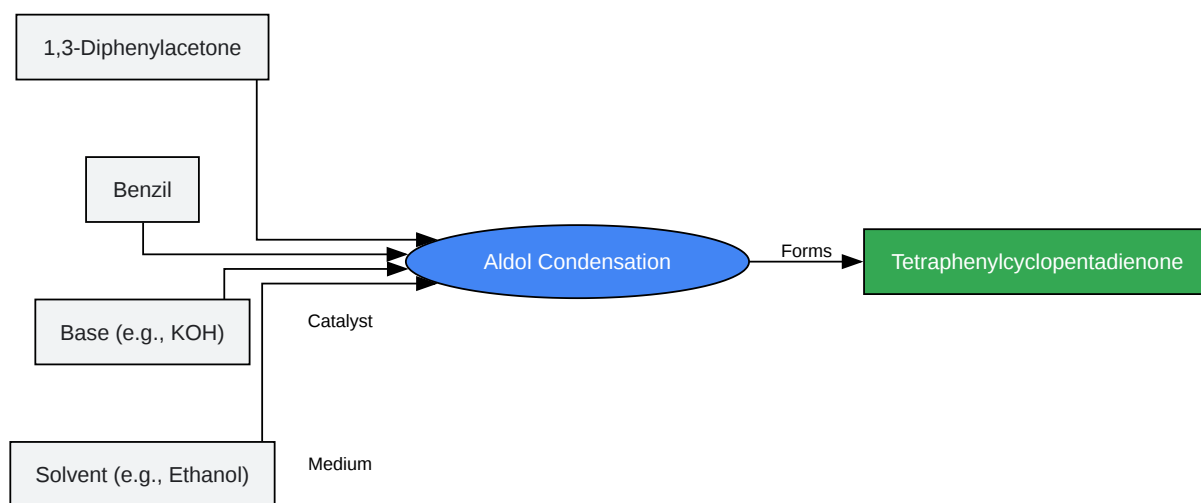
- Experimental Protocol:
 - Dissolve racemic 1,3-diphenyl-1-propanol in acetone.[\[14\]](#)
 - Add Jones reagent dropwise until the orange color persists, indicating the completion of the oxidation.[\[14\]](#)
 - Stir the reaction for 30 minutes.[\[14\]](#)
 - Quench the reaction by adding 2-propanol.[\[14\]](#)
 - Decant the solvent from the precipitated solids. Wash the solids with ethyl acetate.
 - Combine the organic fractions, wash with water, dry, and concentrate.
 - Purify the crude product by filtering through a plug of silica gel.[\[14\]](#)

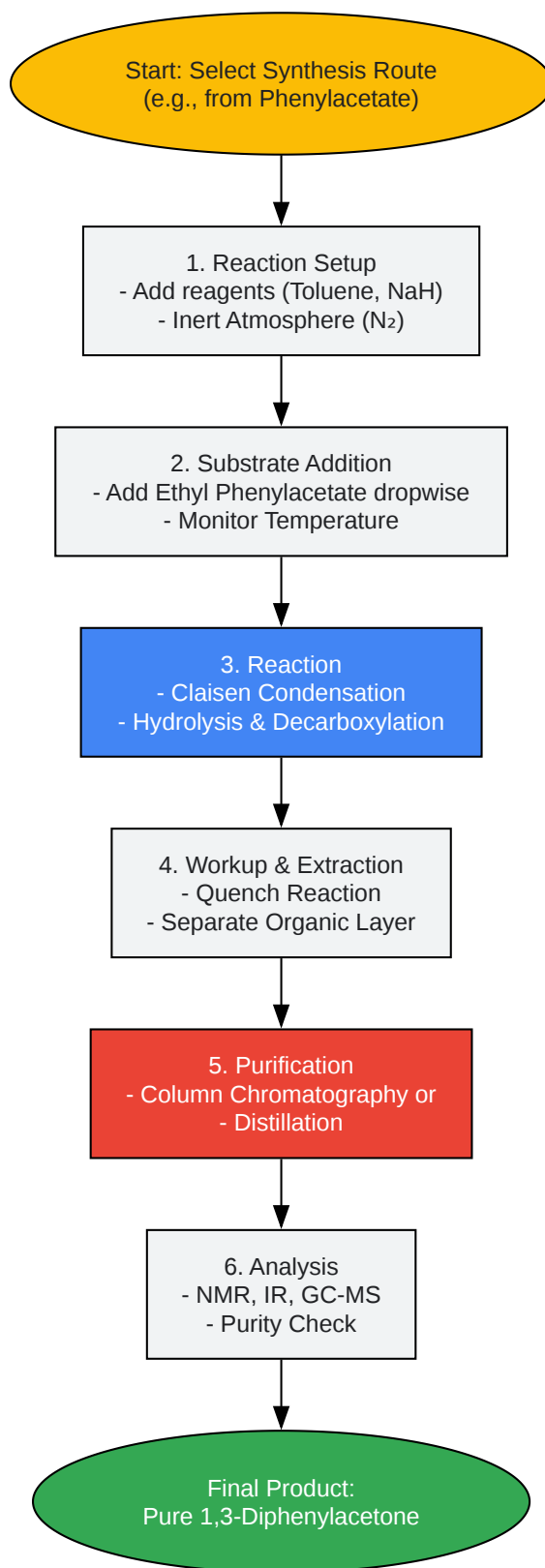
Chemical Reactions and Applications

1,3-Diphenylacetone is a key building block in organic synthesis.

- **Aldol Condensation:** It is frequently used in an aldol condensation reaction with benzil in the presence of a base to create tetraphenylcyclopentadienone, a precursor for polycyclic aromatic compounds used in materials science.[\[1\]](#)[\[5\]](#)
- **Pharmaceutical and Fine Chemical Intermediate:** It serves as an intermediate in the synthesis of pharmaceuticals, including analgesics and anti-inflammatory agents.[\[2\]](#)[\[4\]](#)
- **Fragrance Industry:** It is used as a trace ingredient in floral perfume compositions and fruit flavorings to act as a modifier and impart a softer odor.[\[5\]](#)[\[7\]](#)

The following diagram illustrates the role of **1,3-diphenylacetone** as a key reactant in the synthesis of tetraphenylcyclopentadienone.





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